

Introduction: The Pyridazine Core in Modern Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-[(6-Chloropyridazin-3-yl)amino]ethanol

CAS No.: 51947-89-8

Cat. No.: B1269808

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Nitrogen-containing heterocycles are foundational scaffolds in drug development, with a 2014 study estimating that 59% of FDA-approved small-molecule drugs feature a nitrogen-containing ring.[1] Among these, the pyridazine moiety, a six-membered aromatic ring with two adjacent nitrogen atoms, has emerged as a "privileged scaffold." [2] Pyridazine derivatives exhibit a wide spectrum of pharmacological activities, including anti-hypertensive, anti-cancer, and anti-inflammatory properties.[3][4] This biological significance stems from the unique electronic properties conferred by the nitrogen atoms, which allow for diverse molecular interactions with biological targets.

This guide focuses on a key intermediate, **2-[(6-Chloropyridazin-3-yl)amino]ethanol** (CAS No. 51947-89-8). This molecule serves as a critical building block for constructing more complex and biologically active compounds. Its structure is bifunctional: it possesses a reactive chlorine atom on the pyridazine ring, prime for substitution or cross-coupling reactions, and a primary alcohol group that offers another site for chemical modification. This duality makes it an invaluable tool for researchers and drug development professionals aiming to generate libraries of novel compounds for screening and lead optimization. As a Senior Application Scientist, this

whitepaper will provide not just data, but a field-proven perspective on the synthesis, characterization, and strategic application of this versatile chemical intermediate.

Physicochemical and Structural Characteristics

Understanding the fundamental properties of a chemical building block is paramount for its effective use in synthesis. The key physicochemical data for **2-[(6-Chloropyridazin-3-yl)amino]ethanol** are summarized below. These values are critical for planning reactions, purification strategies, and ensuring proper storage.

Property	Value	Source(s)
CAS Number	51947-89-8	[5] [6] [7]
Molecular Formula	C ₆ H ₈ ClN ₃ O	[5] [6]
Molecular Weight	173.60 g/mol	[5] [6]
Melting Point	133-135 °C	[8]
Boiling Point (Predicted)	463.1°C at 760 mmHg	[8]
Density (Predicted)	1.431 g/cm ³	[8]
XlogP (Predicted)	0.4 - 0.6072	[8] [9]
SMILES	<chem>C1C=NN=C(NCCO)C=C1</chem>	[5]
InChIKey	OCSNMMYFHUBJGA-UHFFFAOYSA-N	[9]

The predicted XlogP value of ~0.5 suggests a relatively polar molecule with good solubility in polar organic solvents, a crucial factor for its reactivity in solution-phase synthesis.

Synthesis: A Protocol Grounded in Mechanistic Insight

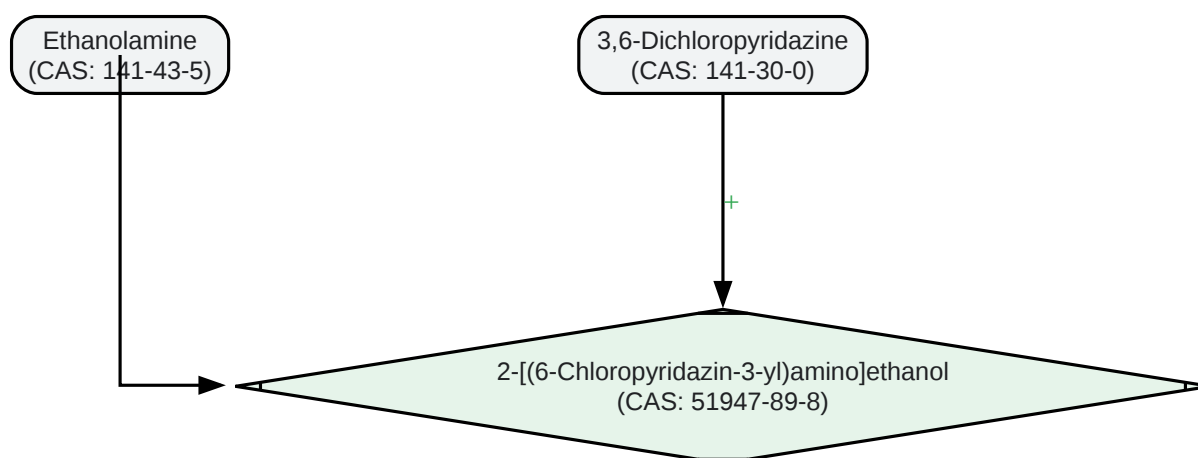
The most direct and widely applicable synthesis of **2-[(6-Chloropyridazin-3-yl)amino]ethanol** involves a nucleophilic aromatic substitution (S_NAr) reaction. The starting material is the commercially available 3,6-dichloropyridazine.[\[8\]](#)[\[10\]](#)[\[11\]](#)

The Underlying Mechanism

The pyridazine ring is electron-deficient due to the electronegativity of the two nitrogen atoms. This deficiency makes the chlorine-bearing carbons susceptible to nucleophilic attack. In the reaction with ethanolamine (a primary amine), the amine's lone pair of electrons attacks one of the chlorinated carbon positions. The reaction's regioselectivity—substituting one chlorine over the other—can typically be controlled by reaction conditions, though in the case of symmetrical 3,6-dichloropyridazine, the initial substitution product is singular. The key is to use stoichiometry to favor monosubstitution over disubstitution. The ethanolamine acts as both the nucleophile and, if used in excess, the base to neutralize the HCl byproduct. Alternatively, a non-nucleophilic base (e.g., triethylamine, diisopropylethylamine) can be added to scavenge the acid, preserving the expensive nucleophile.

Visualizing the Synthesis Workflow

The following diagram illustrates the straightforward synthetic pathway from 3,6-dichloropyridazine.



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Caption: Synthetic pathway for **2-[(6-Chloropyridazin-3-yl)amino]ethanol**.

Step-by-Step Laboratory Protocol

This protocol is a self-validating system, incorporating in-process checks and a robust purification strategy to ensure high purity of the final product.

Materials:

- 3,6-Dichloropyridazine (1.0 eq)
- Ethanolamine (1.1 eq)[\[12\]](#)
- Triethylamine (1.5 eq, optional base)
- Ethanol or Isopropanol (solvent)
- Ethyl acetate (for extraction/crystallization)
- Hexanes (for crystallization)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Thin Layer Chromatography (TLC) plates (silica gel 60 F₂₅₄)
- TLC mobile phase (e.g., 50% Ethyl Acetate in Hexanes)

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 3,6-dichloropyridazine (1.0 eq) and ethanol (approx. 0.2 M concentration).
- **Reagent Addition:** While stirring at room temperature, add ethanolamine (1.1 eq) dropwise. If using an external base, add triethylamine (1.5 eq). Expertise Note: The slight excess of ethanolamine ensures complete consumption of the starting material. Using a dedicated

base like triethylamine can lead to cleaner reactions by preventing side reactions involving the primary alcohol.

- **Reaction Execution:** Heat the mixture to reflux (approx. 80°C) and monitor the reaction progress using TLC. The reaction is typically complete within 6-12 hours.[3][4] A new, more polar spot corresponding to the product should appear, and the starting material spot should diminish.
- **Work-up:** a. Cool the reaction mixture to room temperature. b. Remove the solvent under reduced pressure using a rotary evaporator. c. Redissolve the resulting residue in ethyl acetate. d. Wash the organic layer sequentially with saturated sodium bicarbonate solution (to remove HCl) and brine (to remove water-soluble impurities). e. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo.
- **Purification:** The crude solid is typically purified by recrystallization from an ethyl acetate/hexanes solvent system to yield the product as a pure solid. If impurities persist, column chromatography on silica gel may be required.
- **Validation:** Confirm the identity and purity of the product using ^1H NMR, ^{13}C NMR, and Mass Spectrometry (see Section 3). The melting point should be sharp and consistent with the literature value (133-135 °C).[8]

Analytical Characterization

Rigorous characterization is non-negotiable for validating the structure and purity of a synthetic intermediate. The expected spectroscopic signatures for **2-[(6-Chloropyridazin-3-yl)amino]ethanol** are outlined below.

Technique	Expected Observations
¹ H NMR	- Two distinct doublets for the pyridazine ring protons (Ar-H), typically in the δ 6.8-7.5 ppm range. - A triplet for the methylene group adjacent to the nitrogen (-NH-CH₂-), around δ 3.5-3.8 ppm. - A triplet for the methylene group adjacent to the oxygen (-CH₂-OH), around δ 3.8-4.1 ppm. - A broad singlet for the amine proton (-NH-), which may be exchangeable with D₂O. - A broad singlet/triplet for the hydroxyl proton (-OH), which is exchangeable with D₂O.
¹³ C NMR	- Two signals for the CH carbons of the pyridazine ring, typically in the δ 110-130 ppm range. - Two signals for the quaternary carbons of the pyridazine ring (C-Cl and C-N), in the δ 150-160 ppm range. - A signal for the methylene carbon adjacent to the nitrogen (-NH-CH₂-), around δ 45-50 ppm. - A signal for the methylene carbon adjacent to the oxygen (-CH₂-OH), around δ 60-65 ppm.[13]
FT-IR (cm ⁻¹)	- A broad peak around 3200-3400 cm⁻¹ for the O-H and N-H stretches. - Peaks around 2850-2960 cm⁻¹ for C-H stretches. - Aromatic C=C and C=N stretching vibrations in the 1400-1600 cm⁻¹ region. - A C-Cl stretch typically found in the 600-800 cm⁻¹ region.
Mass Spec (MS)	- A clear molecular ion peak (M⁺) at m/z 173. - An isotopic peak (M+2) at m/z 175 with approximately one-third the intensity of the M⁺ peak, which is characteristic of a molecule containing one chlorine atom.

Reactivity and Strategic Applications in Drug Design

The true value of **2-[(6-Chloropyridazin-3-yl)amino]ethanol** lies in its potential for diversification. The two reactive sites—the C-Cl bond and the primary alcohol—can be addressed orthogonally to build molecular complexity.

Reactions at the C-Cl Bond

The chlorine atom is the primary handle for introducing diversity. It can be readily displaced or used in cross-coupling reactions.

- **Nucleophilic Substitution:** The chlorine can be substituted by other nucleophiles, such as secondary amines (e.g., piperazine, morpholine), thiols, or alkoxides, to generate a wide array of analogs.[\[14\]](#)
- **Palladium-Catalyzed Cross-Coupling:** Reactions like Suzuki or Sonogashira couplings can be used to form new carbon-carbon bonds, attaching aryl, heteroaryl, or alkyne groups to the pyridazine core.[\[10\]](#) This is a powerful strategy for exploring the structure-activity relationship (SAR) of the aromatic portion of the molecule.

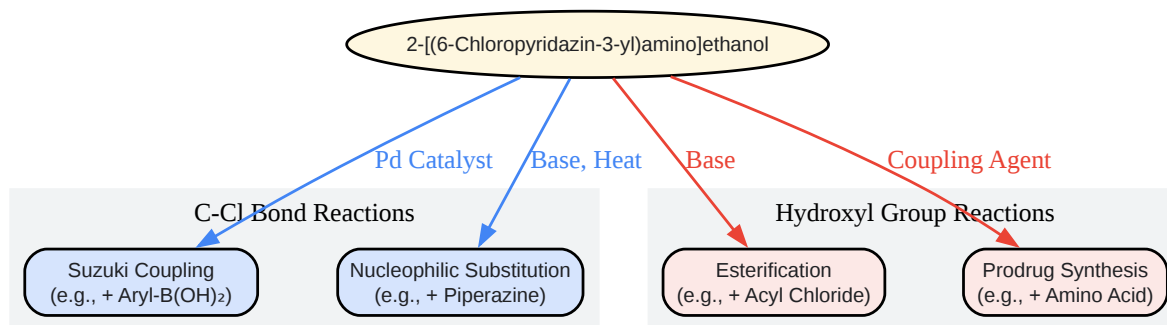
Reactions at the Hydroxyl Group

The primary alcohol provides a secondary point for modification or for attaching the scaffold to other molecular fragments.

- **Esterification/Etherification:** The -OH group can be converted to esters or ethers to modify the molecule's polarity, lipophilicity, and metabolic stability.
- **Prodrug Strategies:** The alcohol can be functionalized with amino acids or other promoieties to create prodrugs with improved bioavailability or targeted delivery.[\[15\]](#)

Visualizing the Derivatization Potential

The following diagram illustrates how the core scaffold can be elaborated into a diverse chemical library, a key strategy in modern drug discovery.



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Caption: Derivatization potential of the core scaffold.

Safety and Handling

As with all laboratory chemicals, **2-[(6-Chloropyridazin-3-yl)amino]ethanol** should be handled with appropriate care.

- Personal Protective Equipment (PPE): Wear standard PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or a chemical fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.^[7]

Conclusion

2-[(6-Chloropyridazin-3-yl)amino]ethanol is more than just a chemical compound; it is a strategic asset for medicinal chemists and drug discovery scientists. Its straightforward synthesis, well-defined physicochemical properties, and, most importantly, its bifunctional reactivity make it an ideal starting point for the development of novel therapeutics. The reactive chlorine allows for extensive SAR exploration around the pyridazine core, while the hydroxyl group offers opportunities for fine-tuning pharmacokinetic properties or implementing prodrug

strategies. By understanding the principles outlined in this guide, researchers can effectively leverage this versatile building block to accelerate their discovery programs and explore new frontiers in pyridazine-based drug design.^[16]

References

- MDPI. (2022-10-18). Synthetic Pathways to Pyrido[3,4-c]pyridazines and Their Polycyclic Derivatives. Available from: [\[Link\]](#)
- PMC, NIH. (2014-04-10). Synthesis of Some New Pyridazine Derivatives for Anti-HAV Evaluation. Available from: [\[Link\]](#)
- Journal of Chemical and Pharmaceutical Research. Synthesis, Characterisation and Biological Evaluation of Pyridazine Derivatives. Available from: [\[Link\]](#)
- CP Lab Safety. **2-[(6-Chloropyridazin-3-yl)amino]ethanol**, 95%. Available from: [\[Link\]](#)
- BIOGEN Científica. **2-[(6-chloropyridazin-3-yl)amino]ethanol**. Available from: [\[Link\]](#)
- Universidade do Minho. Synthesis of pyridazine and pyridopyridazine derivatives. Available from: [\[Link\]](#)
- Liberty University. SYNTHESIS AND CHARACTERIZATION of Unique Pyridazines. Available from: [\[Link\]](#)
- ResearchGate. (2015-01-01). Chemical Studies on 3,6-Dichloropyridazine (Part 2). Available from: [\[Link\]](#)
- Journal of American Science. (2010-09-29). chemical studies on 3,6-dichloropyridazine. Available from: [\[Link\]](#)
- PubChemLite. **2-[(6-chloropyridazin-3-yl)amino]ethan-1-ol**. Available from: [\[Link\]](#)
- Cheméo. Chemical Properties of Ethanol, 2-[(2-aminoethyl)amino]- (CAS 111-41-1). Available from: [\[Link\]](#)
- PMC, NIH. (2022-09-19). Design and synthesis of novel chloropyridazine hybrids as promising anticancer agents acting by apoptosis induction and PARP-1 inhibition through a

molecular hybridization strategy. Available from: [\[Link\]](#)

- PubChem. 2-Amino-2-(6-methoxypyridazin-3-yl)ethanol. Available from: [\[Link\]](#)
- PubChem. 6-chloro-N-isopropylpyridazin-3-amine. Available from: [\[Link\]](#)
- Google Patents. CN104844523A - Synthesis method of 3-amino-6-chloropyridazine.
- PubMed. (2020-07-24). Design, Synthesis and Biological Evaluation of 5-amino-3-aryl-1-(6'-chloropyridazin-3'-yl)pyrazoles and their Derivatives as Analgesic Agents. Available from: [\[Link\]](#)
- PubMed. (2001-08-15). 6-Chloropyridazin-3-yl derivatives active as nicotinic agents: synthesis, binding, and modeling studies. Available from: [\[Link\]](#)
- MDPI. (2019-07-25). Amino Acids in the Development of Prodrugs. Available from: [\[Link\]](#)
- Google Patents. CN104447569A - Method for synthesizing 3,6-dichloropyridazine.
- FooDB. (2010-04-08). Showing Compound 2-Aminoethanol (FDB000769). Available from: [\[Link\]](#)
- PMC, NIH. (2023-04-20). Identification of new 4-(6-oxopyridazin-1-yl)benzenesulfonamides as multi-target anti-inflammatory agents targeting carbonic anhydrase, COX-2 and 5-LOX enzymes: synthesis, biological evaluations and modelling insights. Available from: [\[Link\]](#)
- ResearchGate. (2021-03-01). Synthesis, Spectral and Biological Studies of New 2-amino-3-cyanopyridine Derivatives and Their Transition Metals Complexes. Available from: [\[Link\]](#)
- ResearchGate. (2019-01-01). Identification of an Alcohol with ¹³C NMR Spectroscopy. Available from: [\[Link\]](#)

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. Identification of new 4-\(6-oxopyridazin-1-yl\)benzenesulfonamides as multi-target anti-inflammatory agents targeting carbonic anhydrase, COX-2 and 5-LOX enzymes: synthesis, biological evaluations and modelling insights - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Synthesis of Some New Pyridazine Derivatives for Anti-HAV Evaluation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. jocpr.com \[jocpr.com\]](#)
- [5. 51947-89-8|2-\(\(6-Chloropyridazin-3-yl\)amino\)ethanol|BLD Pharm \[bldpharm.com\]](#)
- [6. calpaclab.com \[calpaclab.com\]](#)
- [7. 2-\[\(6-chloropyridazin-3-yl\)amino\]ethanol \[biogen.es\]](#)
- [8. Page loading... \[wap.guidechem.com\]](#)
- [9. PubChemLite - 2-\[\(6-chloropyridazin-3-yl\)amino\]ethan-1-ol \(C6H8ClN3O\) \[pubchemlite.lcsb.uni.lu\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. jofamericanscience.org \[jofamericanscience.org\]](#)
- [12. Showing Compound 2-Aminoethanol \(FDB000769\) - FooDB \[foodb.ca\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. 6-Chloropyridazin-3-yl derivatives active as nicotinic agents: synthesis, binding, and modeling studies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. mdpi.com \[mdpi.com\]](#)
- [16. repositorium.uminho.pt \[repositorium.uminho.pt\]](#)
- [To cite this document: BenchChem. \[Introduction: The Pyridazine Core in Modern Medicinal Chemistry\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1269808/docs#introduction-the-pyridazine-core-in-modern-medicinal-chemistry\]](#)

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